

Technical Guide: MeSA 2-O- β -D-glucoside-d4

Certificate of Analysis

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Compound of Interest

Compound Name: MeSA 2-O- β -D-glucoside-d4

Cat. No.: B15556708

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the data and methodologies typically presented in a Certificate of Analysis (CoA) for MeSA 2-O- β -D-glucoside-d4. MeSA 2-O- β -D-glucoside-d4 is the deuterium-labeled form of MeSA 2-O- β -D-glucoside, a glycoside of methyl salicylate. Deuterated compounds are valuable as internal standards in quantitative analyses, such as mass spectrometry, and in pharmacokinetic studies.

Compound Identification and Specifications

This section summarizes the key identifiers and physical properties of MeSA 2-O- β -D-glucoside-d4.

Identifier	Value
Product Name	MeSA 2-O-β-D-glucoside-d4
Synonyms	MeSAG-d4, Methyl Salicylate 2-O-β-D-glucoside-d4
Molecular Formula	C ₁₄ H ₁₄ D ₄ O ₈
Molecular Weight	318.31 g/mol
CAS Number	Not available
Appearance	White to off-white solid
Solubility	Soluble in methanol and DMSO

Analytical Data

The following tables present a representative summary of the analytical data obtained for a specific lot of MeSA 2-O-β-D-glucoside-d4.

Table 2.1: Purity and Composition

Test	Specification	Result	Method
Chemical Purity (HPLC)	≥ 98.0%	99.2%	HPLC-UV
Isotopic Purity (Mass Spec)	≥ 99% deuterated forms (d ₁ -d ₄)	Conforms	LC-MS
Isotopic Enrichment (d ₄)	Report Value	98.5%	Mass Spectrometry
Residual Solvents	≤ 0.5%	0.1% (Methanol)	GC-HS
Water Content	≤ 1.0%	0.3%	Karl Fischer Titration
Heavy Metals	≤ 20 ppm	< 10 ppm	ICP-MS

Table 2.2: Spectroscopic Data

Test	Result
^1H -NMR	Consistent with structure
Mass Spectrum (m/z)	Consistent with structure

Experimental Protocols

Detailed methodologies for the key experiments cited in the analytical data tables are provided below.

High-Performance Liquid Chromatography (HPLC) for Chemical Purity

- Objective: To determine the chemical purity of MeSA 2-O- β -D-glucoside-d4 by separating it from any non-deuterated or other impurities.
- Instrumentation: A standard HPLC system equipped with a UV detector.
- Method:
 - Column: C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 μm).
 - Mobile Phase: A gradient of acetonitrile and water (with 0.1% formic acid).
 - Flow Rate: 1.0 mL/min.
 - Detection: UV at 254 nm.
 - Sample Preparation: The sample is accurately weighed and dissolved in methanol to a final concentration of 1 mg/mL.
 - Analysis: The sample is injected into the HPLC system, and the peak area of the main component is used to calculate the purity relative to all other detected peaks.

Liquid Chromatography-Mass Spectrometry (LC-MS) for Isotopic Purity and Enrichment

- Objective: To confirm the isotopic distribution and determine the isotopic enrichment of the d₄ species.
- Instrumentation: A high-resolution mass spectrometer coupled with a liquid chromatography system.
- Method:
 - Chromatography: Utilizes a similar separation method as the HPLC purity analysis to isolate the compound of interest before it enters the mass spectrometer.
 - Ionization: Electrospray ionization (ESI) in negative mode.
 - Mass Analysis: The full scan mass spectrum is acquired to observe the distribution of isotopologues (d₀ to d₄).
 - Isotopic Purity Calculation: The isotopic purity is determined by the relative abundance of the H/D isotopolog ions.[\[1\]](#)
 - Isotopic Enrichment Calculation: The percentage of the d₄ isotopologue is calculated from the integrated peak areas of all observed isotopologues.

Quantitative NMR (qNMR) for Structural Confirmation

- Objective: To confirm the chemical structure of the compound.
- Instrumentation: A high-field Nuclear Magnetic Resonance (NMR) spectrometer (e.g., 400 MHz or higher).
- Method:
 - Sample Preparation: The sample is accurately weighed and dissolved in a deuterated solvent (e.g., Methanol-d₄).
 - Data Acquisition: A standard ¹H-NMR spectrum is acquired.
 - Analysis: The chemical shifts, splitting patterns, and integration of the observed signals are compared to the expected structure of MeSA 2-O-β-D-glucoside-d₄.

Signaling Pathways and Biological Relevance

MeSA 2-O- β -D-glucoside-d4, as a derivative of methyl salicylate (MeSA), is relevant to studies involving two key biological pathways: Systemic Acquired Resistance (SAR) in plants and Cyclooxygenase (COX) inhibition.

Systemic Acquired Resistance (SAR) in Plants

MeSA is a critical mobile signal for SAR, a plant-wide defense response to pathogen attack.[2] The conversion of MeSA to the active defense hormone salicylic acid (SA) is a key step in this pathway.

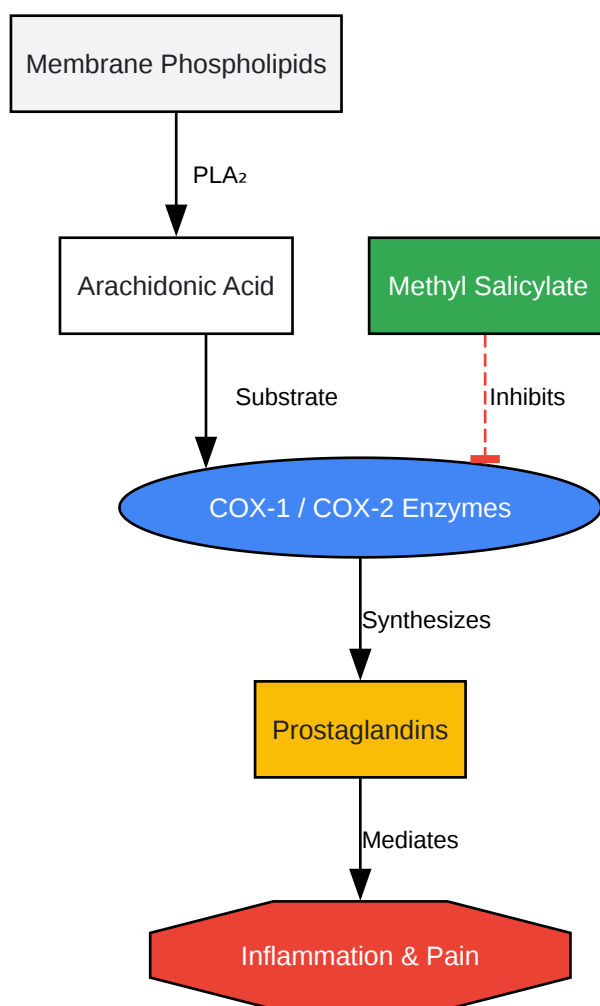


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Figure 1: MeSA Signaling in Plant Systemic Acquired Resistance (SAR).

Cyclooxygenase (COX) Inhibition

Methyl salicylate and its metabolites, such as salicylic acid, are known inhibitors of cyclooxygenase (COX) enzymes.[3] COX enzymes are responsible for the synthesis of prostaglandins, which are key mediators of inflammation and pain.

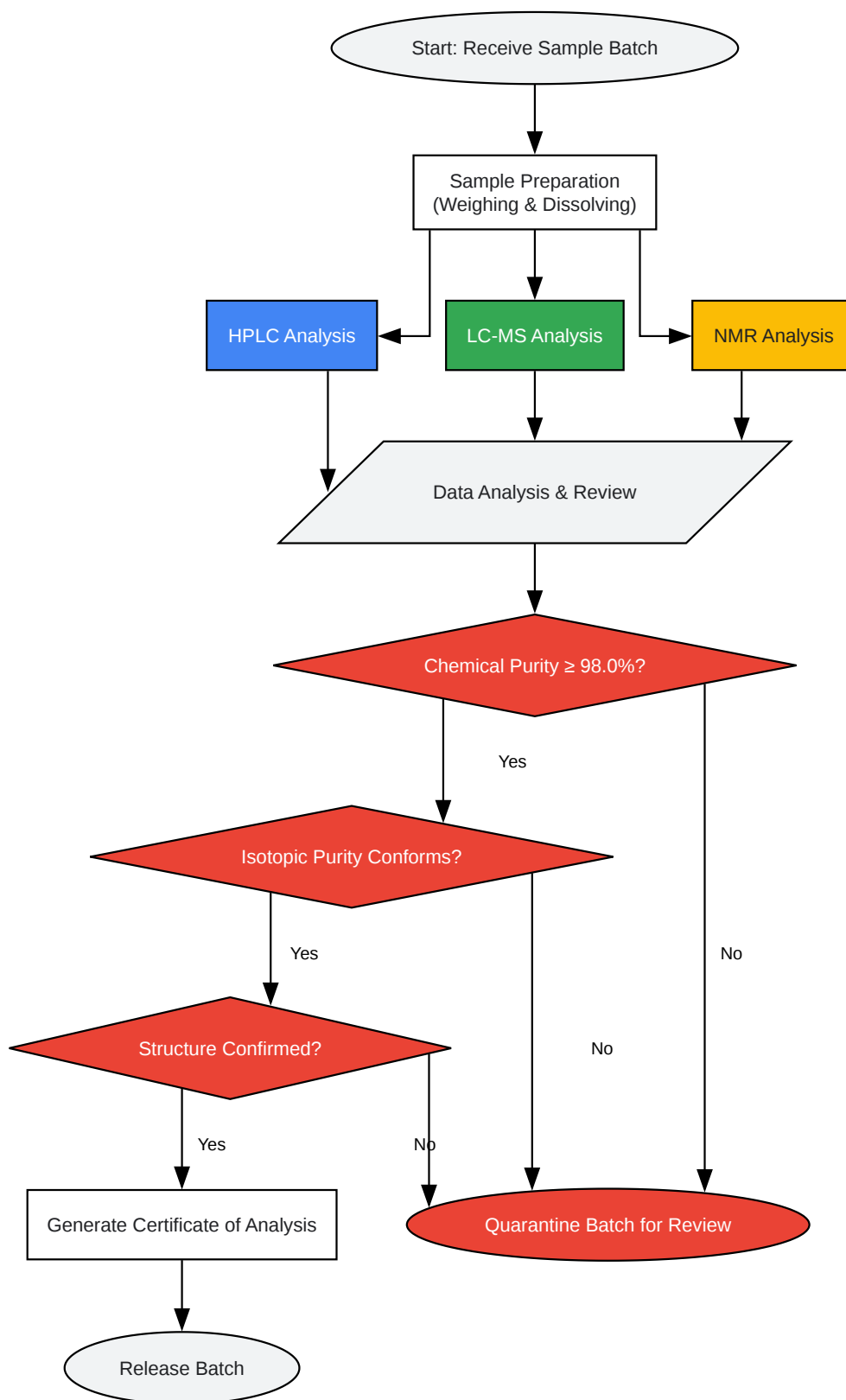


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Figure 2: Mechanism of COX Inhibition by Methyl Salicylate.

Experimental Workflow Overview

The following diagram illustrates the general workflow for the quality control analysis of MeSA 2-O- β -D-glucoside-d4.



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Figure 3: Quality Control Workflow for MeSA 2-O-β-D-glucoside-d4.

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References

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